

Personal protective equipment for handling 2-Bromo-1,3-dichlorobenzene

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Compound of Interest

Compound Name: 2-Bromo-1,3-dichlorobenzene

Cat. No.: B155771

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Essential Safety and Handling Guide for 2-Bromo-1,3-dichlorobenzene

This guide provides crucial safety and logistical information for handling **2-Bromo-1,3-dichlorobenzene**, tailored for researchers, scientists, and drug development professionals. Following these procedures is essential for ensuring laboratory safety and proper chemical management.

Physicochemical and Hazard Data

2-Bromo-1,3-dichlorobenzene is a halogenated aromatic compound.^[1] It is important to be aware of its properties to handle it safely. This substance is classified as causing skin and serious eye irritation, and may cause respiratory irritation.^{[2][3]} It is also toxic to aquatic life with long-lasting effects.^[4]

Property	Value
Molecular Formula	C ₆ H ₃ BrCl ₂ [1][5]
Molecular Weight	225.89 g/mol [2]
Appearance	White to cream or light yellow crystals, powder, or fused solid[3][5][6]
Melting Point	57.0 - 67.0 °C[5]
Boiling Point	~243 °C[3]
Flash Point	> 110 °C[7]
Solubility	Limited solubility in water, moderately soluble in organic solvents[1]
Vapor Pressure	0.0549 mmHg at 25°C[6]

Personal Protective Equipment (PPE)

While specific occupational exposure limits for **2-Bromo-1,3-dichlorobenzene** have not been established by regulatory bodies, a conservative approach to personal protection is mandatory. [8] The following table summarizes the required PPE for handling this chemical.

PPE Category	Specification	Standard
Eye and Face Protection	Safety goggles or a face shield.	Comply with OSHA 29 CFR 1910.133 or European Standard EN166.[4]
Hand Protection	Compatible chemical-resistant gloves (e.g., Nitrile rubber).	EU standard EN 374.[3][7]
Skin and Body Protection	Lab coat and appropriate protective clothing to prevent skin exposure.[3][7]	N/A
Respiratory Protection	Not required for small-scale use with adequate ventilation. For large-scale use or in case of emergency, use a NIOSH/MSHA or European Standard EN 136 approved respirator.[3][7]	Follow OSHA 29 CFR 1910.134 or European Standard EN 149.

Operational and Disposal Plans

Adherence to the following step-by-step protocols is critical for minimizing exposure and ensuring safe disposal.

Experimental Protocols

1. Personal Protective Equipment (PPE) Donning and Doffing Procedure:

- Donning (Putting On):
 - Lab Coat: Put on a clean, buttoned lab coat.
 - Gloves: Select nitrile rubber gloves. Inspect for any tears or holes. Pull the cuffs of the gloves over the cuffs of your lab coat sleeves.
 - Eye Protection: Put on your safety goggles or face shield.

- Doffing (Taking Off):
 - Gloves: Remove gloves by peeling them off from the cuff towards the fingertips, turning them inside out. Avoid touching the outer surface with bare skin.
 - Lab Coat: Remove your lab coat, folding the contaminated side inward.
 - Eye Protection: Remove your eye protection.
 - Hand Washing: Wash your hands thoroughly with soap and water.

2. Chemical Handling Protocol:

- Ventilation: Always handle **2-Bromo-1,3-dichlorobenzene** in a well-ventilated chemical fume hood.[\[8\]](#) Ensure that an eyewash station and safety shower are readily accessible.[\[8\]](#)
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[\[4\]](#) Do not inhale dust or vapors.[\[3\]](#)[\[4\]](#)
- Dispensing: Carefully weigh or measure the required amount. Keep the container tightly closed when not in use.[\[8\]](#)
- Hygiene: Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling the chemical.[\[4\]](#)

3. Spill Management Protocol:

- Evacuate: If a spill occurs, evacuate non-essential personnel from the area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Absorb the spill with an inert, non-combustible material such as sand, silica gel, or vermiculite.[\[4\]](#)
- Collection: Carefully sweep or scoop the absorbed material into a labeled, sealed container for hazardous waste disposal.[\[4\]](#)

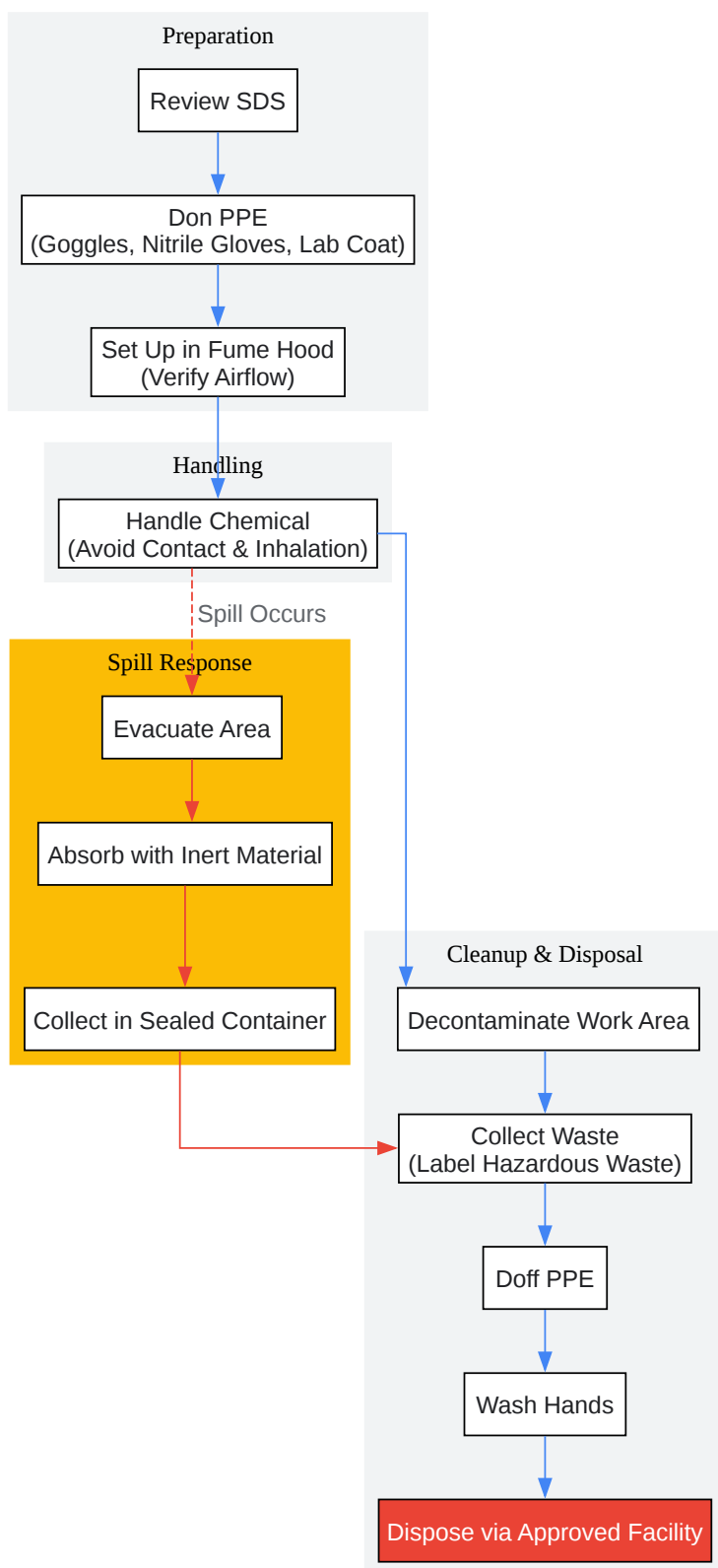
- Decontamination: Clean the spill area with a suitable solvent, followed by washing with soap and water.
- PPE: Wear all required personal protective equipment during the entire cleanup process.

4. Waste Disposal Protocol:

- Waste Characterization: **2-Bromo-1,3-dichlorobenzene** and any contaminated materials (e.g., gloves, absorbent materials) must be treated as hazardous waste.
- Containerization: Collect waste in a suitable, closed, and properly labeled container.
- Disposal Method: Dispose of the waste material through an approved waste disposal plant. This may involve dissolving the material in a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.
- Regulatory Compliance: All disposal practices must comply with local, regional, and national hazardous waste regulations.^[4] Do not flush into surface water or the sanitary sewer system.^[4]

Safety Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **2-Bromo-1,3-dichlorobenzene**, from preparation to disposal.



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Caption: Safe handling workflow for **2-Bromo-1,3-dichlorobenzene**.

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